

A Comparative Guide to Reference Standards for Impurities in Repaglinide Synthesis

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Compound of Interest

Compound Name: *3-Methyl-1-(2-piperidino-phenyl)-1-butylamine*

CAS No.: *108157-52-4*

Cat. No.: *B022015*

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For Researchers, Scientists, and Drug Development Professionals

In the synthesis of the antidiabetic drug Repaglinide, a meticulous approach to impurity profiling is paramount to ensure the safety, efficacy, and regulatory compliance of the final active pharmaceutical ingredient (API). This guide provides an in-depth comparison of reference standards for impurities encountered during Repaglinide synthesis, supported by experimental data and protocols. Our objective is to equip researchers and drug development professionals with the necessary information to make informed decisions in selecting and utilizing these critical reagents.

Understanding the Landscape of Repaglinide Impurities

Impurities in Repaglinide can originate from various sources, including starting materials, intermediates, by-products of side reactions, and degradation of the drug substance itself. Regulatory bodies like the European Pharmacopoeia (EP) and the United States Pharmacopoeia (USP) have established monographs that specify certain known impurities that

must be monitored and controlled within defined limits. Beyond these pharmacopeial impurities, process-related impurities, which are unique to a specific synthetic route, also require careful characterization and control.

The accurate identification and quantification of these impurities are critically dependent on the availability and quality of well-characterized reference standards. These standards serve as the benchmark against which impurities in a test sample of Repaglinide are compared.

Key Pharmacopeial and Process-Related Impurities of Repaglinide

Several impurities of Repaglinide have been identified and characterized. The European Pharmacopoeia lists several, including Impurities A, B, C, D, and E.^{[1][2][3]} In addition to these, various process-related impurities have been reported in the scientific literature.^{[4][5]} A comprehensive impurity profiling strategy must consider both pharmacopeial and process-related impurities.

Below is a summary of some of the key impurities associated with Repaglinide synthesis:

- Repaglinide Impurity A: 4-Carboxymethyl-2-ethoxy-benzoic acid.^[5]
- Repaglinide Impurity B: 3-Ethoxy-4-ethoxycarbonylphenylacetic acid.^{[1][6]}
- Repaglinide Impurity C: (S)-3-methyl-1-(2-(piperidin-1-yl)phenyl)butanamine.^{[3][7]}
- Repaglinide Impurity D: (S)-Repaglinide Ethyl Ester.^{[7][8]}
- Repaglinide Impurity E: The (R)-enantiomer of Repaglinide.^{[2][7][9]}
- Process-Related Impurities: Various other impurities can arise from the specific synthetic route employed. For instance, a study identified seven novel impurities in Repaglinide bulk drug batches.^[4]

Comparative Analysis of Commercially Available Reference Standards

The selection of a suitable reference standard is a critical step in the analytical workflow. Several reputable suppliers offer a range of Repaglinide impurities. The following table provides a comparison of available reference standards for some of the key impurities.

Impurity Name	Pharmacopeial Designation	CAS Number	Available From (Example Suppliers)
Repaglinide Impurity A	EP Impurity A	220438-80-2	Veeprho, Pharmaffiliates, Chemicea
Repaglinide Impurity B	EP Impurity B, USP Related Compound B	99469-99-5	Veeprho, Pharmaffiliates, Chemicea
Repaglinide Impurity C	EP Impurity C	147769-93-5	Veeprho, Pharmaffiliates, Chemicea
Repaglinide Impurity D	EP Impurity D	147770-06-7	Pharmaffiliates, SynZeal, Veeprho
Repaglinide Impurity E	EP Impurity E, USP Related Compound E	147852-26-4	Pharmaffiliates, LGC Standards, SynZeal
Repaglinide Related Compound C	USP Related Compound C	1803084-79-8	Veeprho, Sigma-Aldrich

Note: This table is not exhaustive and represents a snapshot of available standards. Researchers should always verify the product specifications and availability with the respective suppliers.

Experimental Protocol for Impurity Profiling of Repaglinide by HPLC

A robust and validated analytical method is essential for the accurate determination of impurities. High-Performance Liquid Chromatography (HPLC) is the most common technique

for this purpose.[5][10] The following is a detailed, step-by-step methodology for the impurity profiling of Repaglinide.

1. Preparation of Solutions

- Diluent: A mixture of acetonitrile and water in a 50:50 (v/v) ratio.
- Standard Stock Solution: Accurately weigh and dissolve an appropriate amount of Repaglinide reference standard and each impurity reference standard in the diluent to obtain a known concentration.
- Sample Solution: Accurately weigh and dissolve the Repaglinide bulk drug sample in the diluent to a specified concentration.

2. Chromatographic Conditions

The choice of chromatographic conditions is critical for achieving adequate separation of the main component (Repaglinide) from its impurities.

Parameter	Condition	Rationale
Column	C18 (e.g., 250 x 4.6 mm, 5 µm)	Provides good retention and separation for the non-polar to moderately polar compounds involved.
Mobile Phase	A gradient or isocratic mixture of a buffered aqueous phase (e.g., ammonium formate buffer) and an organic modifier (e.g., acetonitrile). [11]	The specific gradient or isocratic composition should be optimized to achieve the best resolution between all peaks of interest.
Flow Rate	1.0 mL/min	A typical flow rate for a 4.6 mm ID column to ensure efficient separation and reasonable run times.
Column Temperature	30 °C	Maintaining a constant temperature ensures reproducible retention times.
Detection Wavelength	245 nm	Repaglinide and its impurities exhibit significant UV absorbance at this wavelength, allowing for sensitive detection. [11]
Injection Volume	10 µL	A small injection volume helps to maintain sharp peaks and good resolution.

3. System Suitability

Before sample analysis, a system suitability test must be performed to ensure the chromatographic system is performing adequately. This typically involves injecting a solution containing Repaglinide and its key impurities and verifying parameters such as:

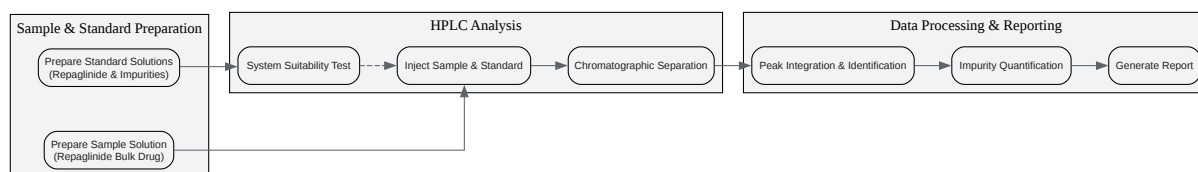
- Resolution: The resolution between Repaglinide and the closest eluting impurity should be greater than 1.5.
- Tailing Factor: The tailing factor for the Repaglinide peak should be less than 2.0.
- Relative Standard Deviation (RSD): The RSD for the peak area of replicate injections of the standard solution should be less than 2.0%.

4. Data Analysis

The amount of each impurity in the sample is calculated by comparing the peak area of the impurity in the sample chromatogram to the peak area of the corresponding reference standard in the standard chromatogram.

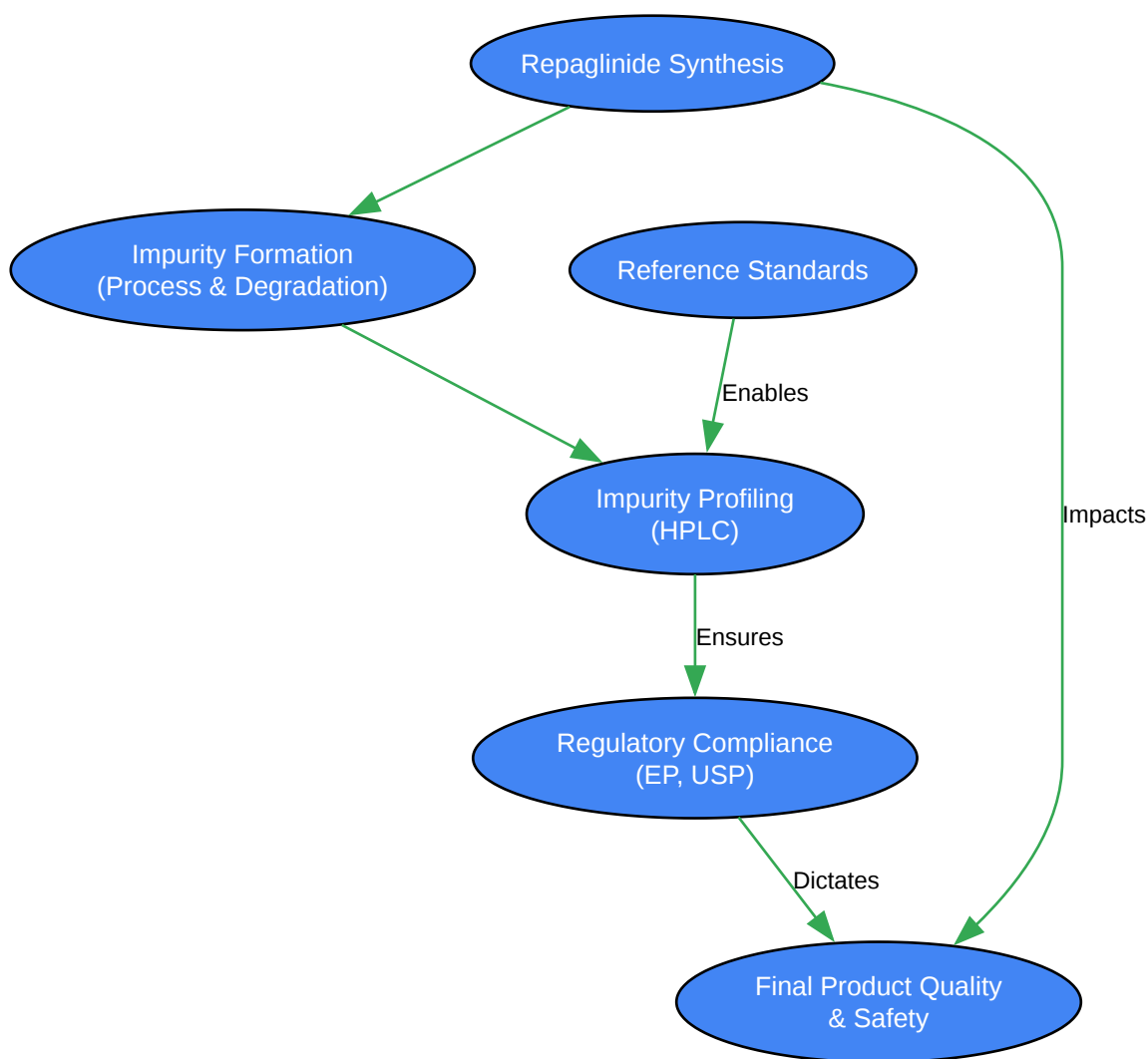
Visualization of the Analytical Workflow

The following diagrams illustrate the key stages of the Repaglinide impurity analysis workflow.



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Caption: Workflow for Repaglinide impurity analysis.



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Caption: Logical relationships in impurity control strategy.

Conclusion

The control of impurities in Repaglinide synthesis is a multifaceted challenge that requires a deep understanding of the potential impurities, access to high-quality reference standards, and robust analytical methodologies. This guide has provided a comparative overview of available reference standards and a detailed experimental protocol for impurity profiling. By leveraging this information, researchers and drug development professionals can establish effective control strategies to ensure the quality, safety, and efficacy of Repaglinide.

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